

L-Serine Benzyl Ester Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Serine benzyl ester*
hydrochloride

Cat. No.: *B554954*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **L-Serine benzyl ester hydrochloride**. The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding for professionals in research and drug development. While extensive toxicological data is not available for this specific compound, this guide emphasizes best practices for handling chemicals of unknown toxicity.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **L-Serine benzyl ester hydrochloride** is presented in Table 1. This information is crucial for the proper storage and handling of the compound.

Property	Value	Source
CAS Number	60022-62-0	[1][2]
Molecular Formula	C ₁₀ H ₁₄ ClNO ₃	N/A
Appearance	White to off-white crystalline powder	[3]
Solubility	Soluble in water	
Storage Temperature	-20°C	[4]

Hazard Identification and Classification

According to available Safety Data Sheets, **L-Serine benzyl ester hydrochloride** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[1] However, some sources indicate potential hazards, including skin, eye, and respiratory irritation. Due to the limited toxicological data, it is prudent to handle this compound as potentially hazardous.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **L-Serine benzyl ester hydrochloride**.

Handling

- Ventilation: Handle in a well-ventilated area.[5] The use of a local exhaust ventilation system is recommended to prevent the dispersion of dust.[1]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Table 2.
- Hygiene: Wash hands and face thoroughly after handling.[1][3]
- Dust Formation: Avoid creating dust.[3][5]
- Ignition Sources: Keep away from heat and sources of ignition.[5]

Storage

- Container: Keep the container tightly closed.[\[1\]](#)[\[3\]](#)
- Conditions: Store in a cool, dry, and dark place.[\[1\]](#)[\[3\]](#)
- Incompatible Materials: Store away from oxidizing agents.[\[3\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **L-Serine benzyl ester hydrochloride**.

Protection Type	Recommendation	Source
Eye/Face Protection	Safety glasses with side-shields or goggles.	[3] [5]
Skin Protection	Protective gloves (e.g., nitrile rubber) and a lab coat.	[3] [5]
Respiratory Protection	A dust respirator is recommended if dust is generated.	[3]

First-Aid Measures

In case of exposure, follow the first-aid measures outlined in Table 3.

Exposure Route	First-Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.	[1][5]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical advice if irritation occurs.	[1][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.	[1][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.	[1][5]

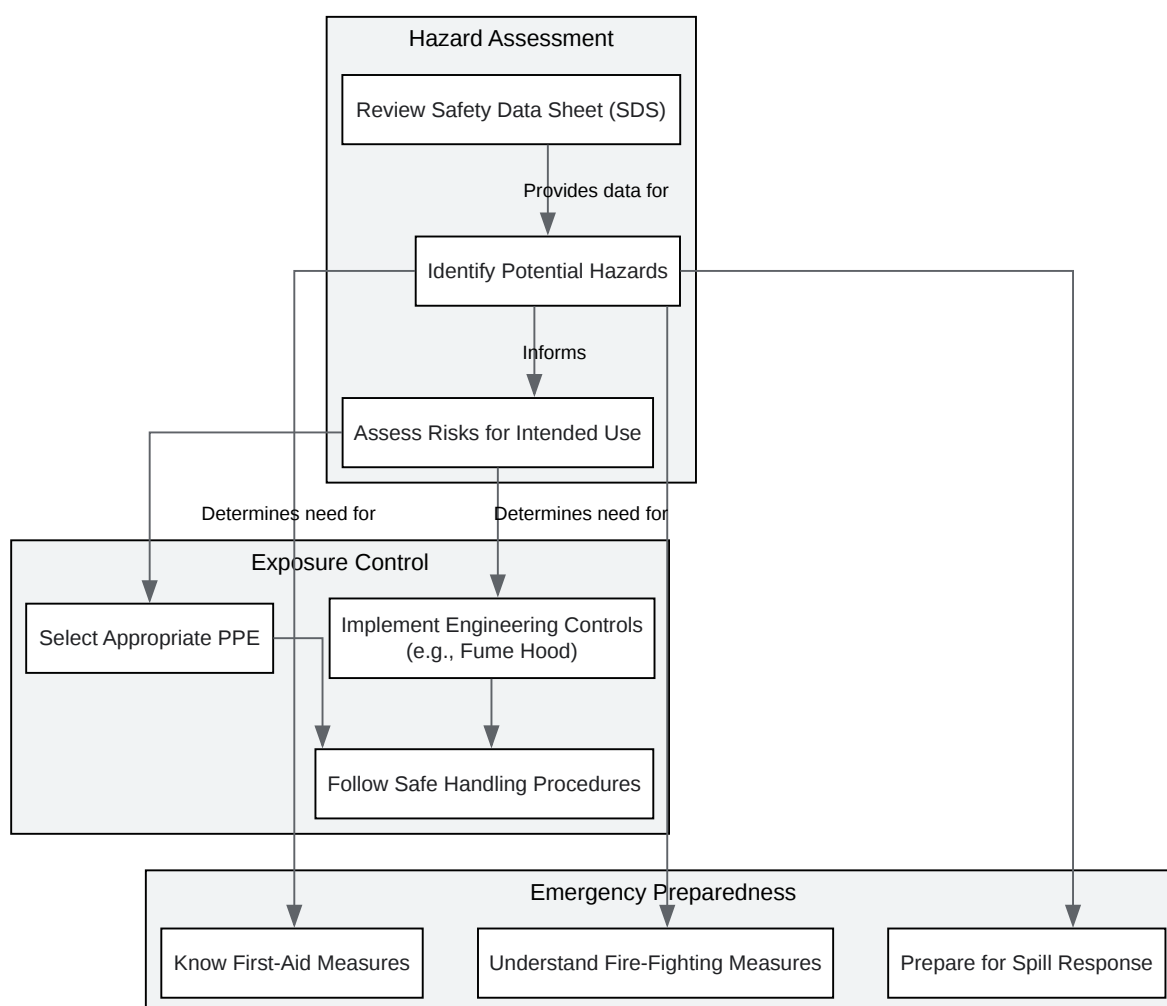
Fire-Fighting Measures

In the event of a fire involving **L-Serine benzyl ester hydrochloride**, the following measures should be taken.

Aspect	Recommendation	Source
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.	[5]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[2]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of chemical compounds like **L-Serine benzyl ester hydrochloride**, from initial assessment to emergency response.

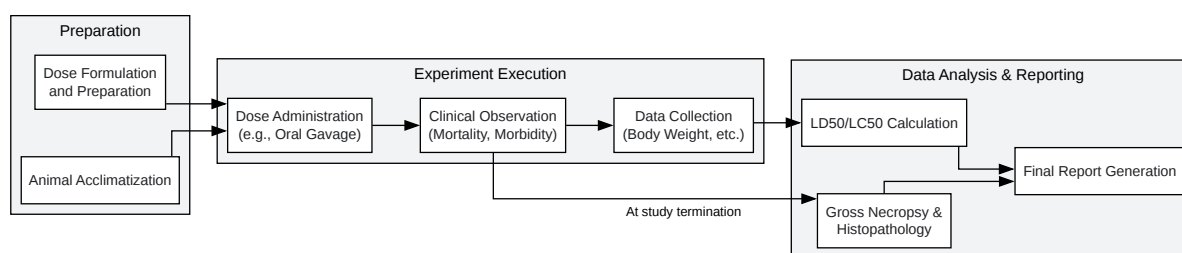


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Caption: Logical workflow for safe chemical handling.

Generalized Experimental Workflow for Acute Toxicity Assessment

As specific toxicological data for **L-Serine benzyl ester hydrochloride** is not available, a generalized workflow for assessing the acute toxicity of a chemical compound is presented below. This serves as a conceptual guide for the type of experimental protocol that would be required to generate such data.



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